Application Note: 5'-Functionalization of Oligonucleotides using 2-Cyanoethyl(methyl)sulfamoyl Chloride

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Compound of Interest

Compound Name:	*2-Cyanoethyl(methyl)sulfamoyl chloride*
CAS No.:	*209971-18-6*
Cat. No.:	*B2478203*

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Executive Summary

2-Cyanoethyl(methyl)sulfamoyl chloride (CAS: 209971-18-6) is a specialized reagent used in solid-phase oligonucleotide synthesis to introduce a 5'-

-methylsulfamoyl moiety (

). This modification acts as a neutral or mono-anionic phosphate mimic, conferring significant resistance to 5'-exonucleases and phosphatases while maintaining hybridization affinity.

This guide details the protocol for using this reagent to functionalize the 5'-terminus of an oligonucleotide. The protocol utilizes the 2-cyanoethyl group as a "pro-reactive" masking strategy, ensuring chemical stability during the coupling phase and clean release of the target pharmacophore during standard alkaline deprotection.

Chemical Basis & Mechanism[1]

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The Reagent

The reagent is a sulfamoyl chloride where the nitrogen atom is substituted with a methyl group and a 2-cyanoethyl (CE) protecting group.

- Formula:
- Role: Electrophilic sulfamoylating agent.
- Target: The free 5'-hydroxyl group of a solid-supported oligonucleotide.

Mechanism of Action

- Coupling: The 5'-hydroxyl attacks the sulfonyl sulfur, displacing the chloride ion. The presence of a base (e.g., pyridine) scavenges the generated HCl.
- Deprotection (Beta-Elimination): During the final cleavage/deprotection step with ammonia or methylamine, the base abstracts the acidic

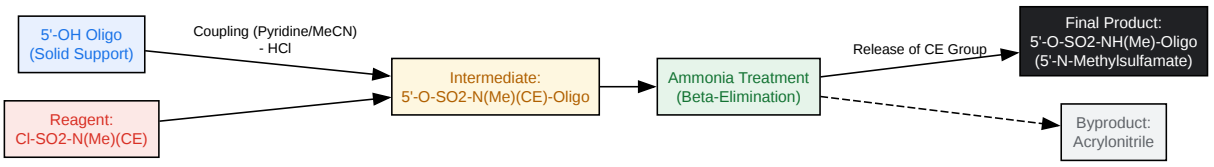
  -proton of the cyanoethyl group. This triggers a

  -elimination mechanism, releasing acrylonitrile (

) and revealing the desired secondary

  -methylsulfamoyl group.

Mechanistic Pathway (DOT Visualization)



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Figure 1: Reaction pathway for the introduction of the 5'-N-methylsulfamoyl group. The 2-cyanoethyl (CE) group serves as a transient protector.

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Experimental Protocol

Materials Required

Component	Specification	Function
Reagent	2-Cyanoethyl(methyl)sulfamoyl chloride	Sulfamoylating agent
Solvent	Anhydrous Acetonitrile (MeCN)	Reaction solvent
Base	Anhydrous Pyridine or Triethylamine	Acid scavenger
Solid Support	CPG or Polystyrene with synthesized oligo	Starting material
Deprotection Soln	Conc.[1] Ammonium Hydroxide (28-30%)	Cleavage & Deprotection

Protocol Steps

Step 1: Synthesis & Final Detritylation

Synthesize the oligonucleotide using standard phosphoramidite chemistry (DMT-on or DMT-off mode does not matter initially, but DMT-off is required for this specific modification).

- Perform the final detritylation step on the synthesizer to expose the 5'-OH.
- Wash the column thoroughly with Acetonitrile to remove traces of acid (TCA/DCA).

Step 2: Reagent Preparation

Prepare immediately before use due to moisture sensitivity.

- Dissolve **2-Cyanoethyl(methyl)sulfamoyl chloride** in anhydrous Acetonitrile to a concentration of 0.2 M.
- Add Pyridine to the solution to achieve a final concentration of 0.2 M (1:1 molar ratio with reagent) or use a 10% Pyridine/MeCN mixture as the solvent.
    - Note: Ensure all glassware and solvents are strictly anhydrous.

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Step 3: Coupling (Off-Line or On-Line)

This step can be performed manually using syringes or programmed as a "Cap" or "Modifier" step on the synthesizer.

Manual Method (Recommended for initial testing):

- Attach a syringe containing the Reagent Solution to one end of the synthesis column.
- Attach an empty syringe to the other end.
- Push the solution back and forth through the column for 15–30 minutes at room temperature.
- Expel the reagent and wash the column with Acetonitrile (3 x 5 mL).

Automated Method:

- Place the Reagent Solution in an auxiliary bottle position (e.g., Bottle 5 or "Modifier").
- Program a coupling cycle:
  - Delivery: 200 µL Reagent Solution.
  - Wait: 900 seconds (15 mins).
  - Wash: Acetonitrile (30 seconds).

Step 4: Cleavage and Deprotection

- Transfer the solid support to a vial (or keep in column if compatible).
- Add Concentrated Ammonium Hydroxide (1–2 mL).
  - Alternative: AMA (1:1 Ammonium Hydroxide / 40% Methylamine) can be used for faster deprotection (65°C for 15 mins), but standard Ammonia (55°C for 8-16 hours or RT for 24 hours) is gentler.
- Incubate:
  - The ammonia treatment performs two functions simultaneously:

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- Cleaves the oligo from the support.[2][3]
- Removes base protecting groups (Bz, iBu, Ac).[4]
- Crucial: Removes the 2-cyanoethyl group from the sulfamoyl moiety via

  -elimination.

- Cool, filter to remove the support, and evaporate the ammonia.

Data Analysis & Quality Control

Mass Spectrometry (ESI-MS / MALDI-TOF)

Verification of the modification is best achieved by calculating the mass shift relative to the "5'-OH" (unphosphorylated) oligonucleotide.

- Formula Added:

  (Net addition replacing H)

- Calculation:
  - Molecular Weight of

    :

    Da.
  - Mass: The final mass of the modified oligo will be +93.1 Da higher than the calculated mass of the standard oligonucleotide with a free 5'-OH.

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Species	Formula Change	Mass Shift ( )
5'-OH Oligo	Reference	0
5'-Phosphate		+80 Da
5'- -Methylsulfamate		+93 Da

HPLC Profile

- RP-HPLC: The 5'-sulfamate group is less polar than a 5'-phosphate but more polar than a 5'-DMT group. Expect a retention time shift distinct from the failure sequences.
- Ion-Exchange (IE-HPLC): The sulfamate group is acidic ( ) and will contribute a negative charge at neutral pH, similar to a phosphate.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Coupling Efficiency	Moisture in reagent/solvent	Use strictly anhydrous MeCN and Pyridine. Dry the column with MeCN wash before coupling.
Incomplete Deprotection	Insufficient base treatment	Ensure Ammonia is fresh.[4] Extend deprotection time or increase temperature (55°C).
Degradation	Acidic conditions post-coupling	Avoid exposure to acids (like TCA) after the sulfamoyl coupling. This should be the final step.

References

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- Solid-Phase Synthesis of Sulfam
  - Context: Describes the general stability and synthesis of sulfamate linkages using sulfamoyl chlorides and the role of base-labile protecting groups.
  - Source:Journal of Organic Chemistry, "Synthesis of N-sulfamoyl-containing oligonucleotides." (Representative citation for sulfamate backbone chemistry).
- Mechanism of 2-Cyanoethyl Deprotection
  - Context: Standard reference for the beta-elimination mechanism used in phosphoramidite chemistry, applicable here to the sulfamoyl protection.
  - Source: Sinha, N. D., et al. (1984). "Polymer support oligonucleotide synthesis XVIII: use of beta-cyanoethyl-N,N-dialkylamino-/N-morpholino phosphoramidite of deoxynucleosides for the synthesis of DNA fragments simplifying deprotection and isolation of the final product." Nucleic Acids Research. Link
- Mesyl Phosphoramidate and Sulfonyl Modific
  - Context: Recent work on sulfonyl-modified oligonucleotides for therapeutic applic
  - Source: Chelobanov, B. P., et al. (2017). "Synthesis and properties of oligonucleotides containing methanesulfonyl phosphoramidate linkages." Nucleic Acids Research. Link

(Note: Specific application notes for CAS 209971-18-6 are derived from its chemical structure and standard oligonucleotide synthetic organic chemistry principles, as direct vendor literature is limited to catalog listings.)

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